

Storage and handling recommendations for 3,5-Dibromo-2-fluorobenzaldehyde

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Compound of Interest	
Compound Name:	3,5-Dibromo-2-fluorobenzaldehyde
Cat. No.:	B1585684
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Technical Support Center: 3,5-Dibromo-2-fluorobenzaldehyde

As a Senior Application Scientist, this guide is designed to provide researchers, scientists, and drug development professionals with essential technical information for the successful storage, handling, and application of **3,5-Dibromo-2-fluorobenzaldehyde** (CAS No. 477535-40-3). This document moves beyond a simple datasheet to offer practical, field-proven insights and troubleshooting for common experimental challenges.

Section 1: Frequently Asked Questions (FAQs) on Storage & Handling

Proper storage and handling are critical first steps to ensure the integrity of your starting material and the reproducibility of your experimental results.

Q1: What are the optimal storage conditions for 3,5-Dibromo-2-fluorobenzaldehyde?

To maintain the compound's stability and purity, it should be stored in a tightly sealed container in a cool, dry, and well-ventilated area.^{[1][2]} For long-term storage, refrigeration at 2-8°C under an inert atmosphere, such as nitrogen or argon, is strongly recommended.^{[1][2][3]} This is because the compound is noted to be air-sensitive, and these conditions minimize degradation.^{[2][4]} Keep the container away from heat sources, sparks, and open flames.^{[1][2]}

Q2: The datasheet mentions the compound is "air-sensitive." What is the chemical basis for this, and what are the practical implications?

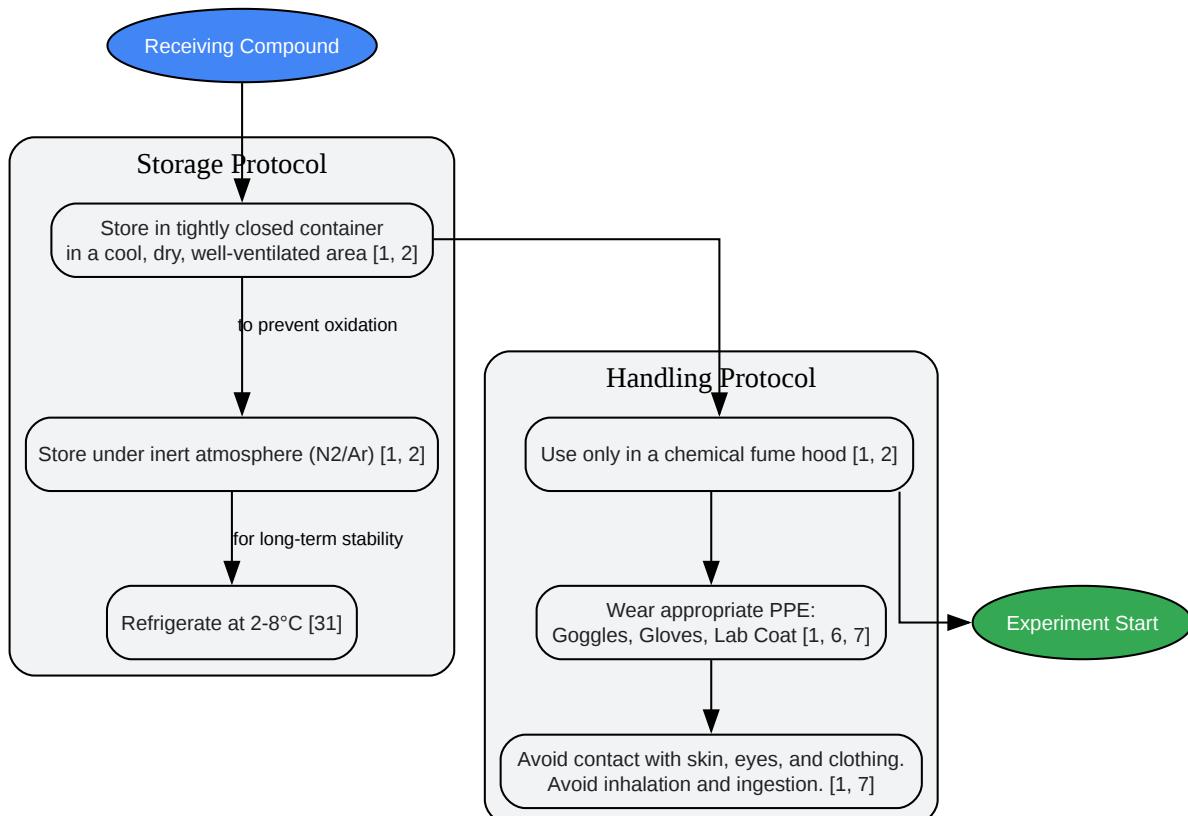
The "air-sensitive" warning primarily relates to the aldehyde functional group.[\[2\]](#)[\[4\]](#) Aldehydes are susceptible to oxidation by atmospheric oxygen, which can convert the aldehyde (-CHO) to a carboxylic acid (-COOH) byproduct (3,5-Dibromo-2-fluorobenzoic acid). This impurity can complicate subsequent reactions and purifications. Storing the compound under an inert atmosphere displaces oxygen, preventing this oxidative degradation and preserving the material's integrity.[\[1\]](#)[\[2\]](#)

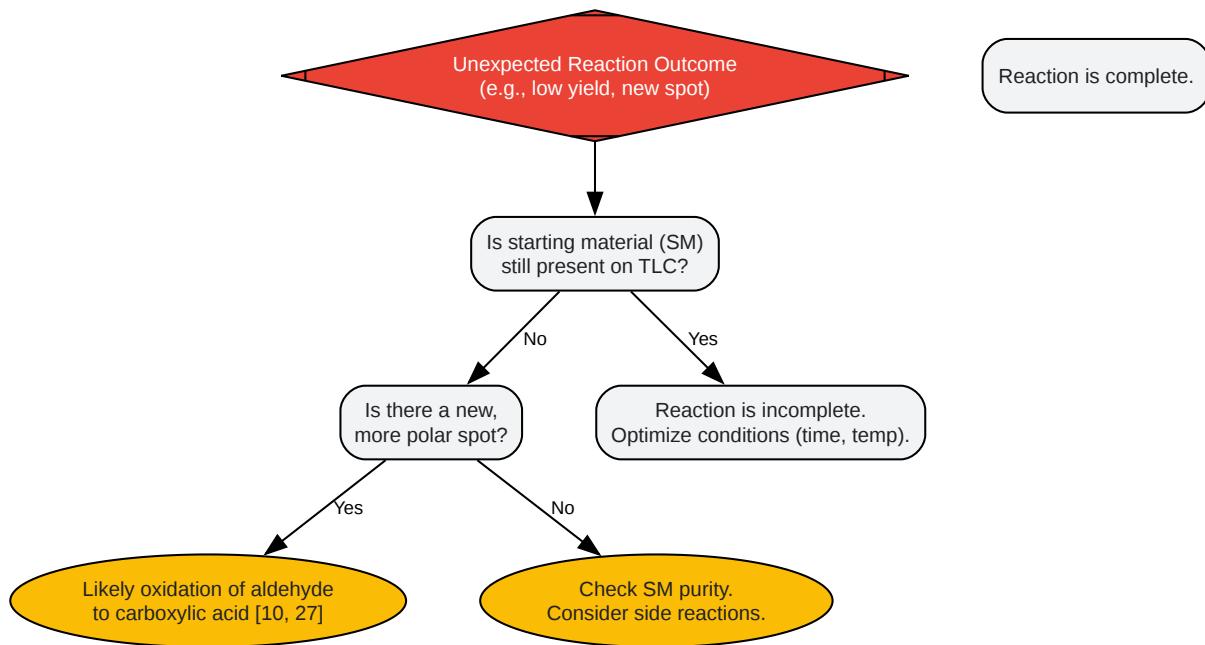
Q3: What is the minimum Personal Protective Equipment (PPE) required when working with this reagent?

Due to its hazard profile, comprehensive PPE is mandatory. The compound is harmful if swallowed, inhaled, or comes into contact with skin, and it is an irritant to the skin, eyes, and respiratory system.[\[1\]](#)[\[2\]](#)[\[4\]](#)

PPE Category	Specification	Rationale
Eye/Face Protection	Chemical safety goggles or a face shield (European Standard EN166). [1] [4]	Protects against splashes and dust, preventing serious eye irritation. [2] [4]
Hand Protection	Chemically resistant gloves (e.g., nitrile).	Prevents skin contact, which can cause irritation and harmful absorption. [1] [2]
Body Protection	Laboratory coat and appropriate protective clothing.	Prevents contamination of personal clothing and skin. [1] [5]
Respiratory Protection	Use only under a chemical fume hood. [1] [2] If a fume hood is unavailable or exposure limits may be exceeded, a NIOSH/MSHA approved respirator is necessary. [1]	Prevents inhalation of dust or vapors, which can cause respiratory irritation. [2] [4]

Always ensure that an eyewash station and safety shower are readily accessible in the immediate work area.[1][6]





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